

Advanced Guide to UV-Vis Absorption Maxima of Methoxy-Substituted Oxazoles

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Compound of Interest

Compound Name: 4-[2-(4-Methoxyphenyl)-1,3-oxazol-5-yl]aniline

CAS No.: 89752-96-5

Cat. No.: B12895879

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Executive Summary & Strategic Context

Objective: This guide provides a technical analysis of the ultraviolet-visible (UV-Vis) absorption properties of methoxy-substituted oxazoles. It distinguishes between two critical chemical classes: (A) Aryl-substituted oxazoles (where the methoxy group is on a phenyl ring), widely used as scintillators and fluorophores; and (B) Alkoxy-oxazoles (where the methoxy group is directly on the oxazole ring), which are often reactive synthetic intermediates prone to tautomerism.

Core Insight: The methoxy group (

) acts as a strong auxochrome. Through the mesomeric effect (+M), it donates electron density into the

-conjugated system, raising the energy of the Highest Occupied Molecular Orbital (HOMO). This narrows the HOMO-LUMO gap, resulting in a bathochromic (red) shift of 20–40 nm compared to unsubstituted analogs.

Electronic Theory: The Auxochromic Mechanism

To interpret the spectral data, one must understand the electronic perturbation caused by the methoxy substituent.

The Mesomeric Effect (+M)

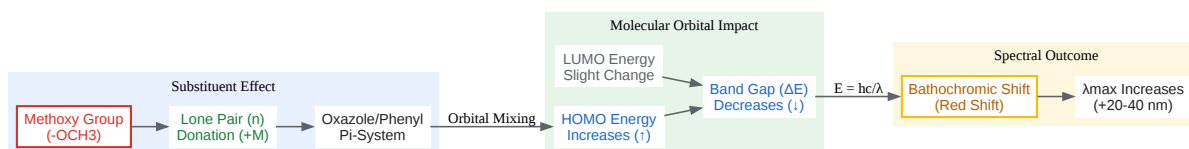
In conjugated oxazoles (e.g., 2,5-diphenyloxazole), the

transition is the dominant absorption band.

- **Lone Pair Donation:** The oxygen atom of the methoxy group possesses two lone pairs. One pair aligns with the π -system of the aromatic ring.
- **HOMO Destabilization:** This interaction raises the energy of the HOMO orbital (HOMO) significantly more than the antibonding orbital (LUMO).
- **Spectral Shift:** According to the Planck-Einstein relation ($E = hc/\lambda$), a lower energy transition (ΔE) corresponds to a longer wavelength (λ).

Diagram: Electronic Resonance Pathway

The following diagram illustrates the electron flow and its impact on spectral properties.



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Caption: Mechanistic flow of the methoxy auxochrome effect leading to bathochromic shifts in UV-Vis spectra.

Comparative Data: Absorption Maxima (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">) [1][2][3][4]

The following table synthesizes experimental data for key oxazole derivatives. Note the progression from the unsubstituted core to the highly conjugated methoxy derivatives.

Table 1: UV-Vis Absorption Maxima of Selected Oxazoles

Compound Class	Specific Compound	Substituent Position	Solvent	λ_{max} (nm)	ϵ (M ⁻¹ cm ⁻¹)	Key Application
Reference	Oxazole	None	Ethanol	205	~4,000	Basic Heterocycle
Reference	PPO (2,5-Diphenyloxazole)	2,5-Diphenyl	Cyclohexane	303	28,200	Scintillator Standard
Target	Methoxy-PPO	2-(4-methoxyphenyl)-5-phenyl	Ethanol	336 - 340	~32,000	High-yield Fluorophore
Target	Methoxy-PPO Derivative	2-(2-methoxyphenyl)-5-phenyl	Ethanol	320 - 325	N/A	Sterically Hindered
Complex	Bis-MSB	1,4-bis(2-methylstyryl)benzene*	Toluene	420	~40,000	Wavelength Shifter
Unstable	5-Methoxyoxazole	5-Methoxy (Ring)	In Situ	< 240	N/A	Synthetic Intermediate

“

Note on Solvatochromism: These compounds exhibit positive solvatochromism. In more polar solvents (e.g., Methanol vs. Cyclohexane), the excited state (which is more polar) is stabilized, leading to a further slight red shift (2–5 nm).

Data Interpretation[2][3][13][14]

- **Conjugation Extension:** Adding phenyl groups to the oxazole core (Oxazole PPO) shifts from 205 nm to 303 nm.
- **Auxochromic Boost:** Adding a para-methoxy group to the phenyl ring (PPO Methoxy-PPO) further shifts to ~340 nm. This places the absorption ideally in the UV-A region, making it compatible with common excitation sources (e.g., 365 nm UV lamps).
- **Steric Hindrance:** The ortho-methoxy derivative (2-(2-methoxyphenyl)...) often shows a smaller red shift (~320 nm) compared to the para isomer. This is due to steric clash preventing the phenyl ring from becoming fully coplanar with the oxazole ring, slightly breaking the conjugation.

Technical Note: Stability & Tautomerism

Researchers must exercise caution when working with ring-substituted alkoxy oxazoles (e.g., 2-methoxyoxazole or 5-methoxyoxazole), as opposed to the stable aryl-substituted ones described above.

- **Tautomeric Equilibrium:** Simple 2-methoxyoxazoles often exist in equilibrium with their acyclic or cyclic amide isomers (oxazolones).
- **Hydrolysis Risk:** The C-O bond in 5-methoxyoxazoles is labile. In the presence of acid or moisture, these compounds readily hydrolyze to form -amino acid derivatives.
- **Implication:** UV measurements of "5-methoxyoxazole" often actually measure the degradation product or the oxazolone tautomer unless strictly anhydrous, aprotic conditions are maintained.

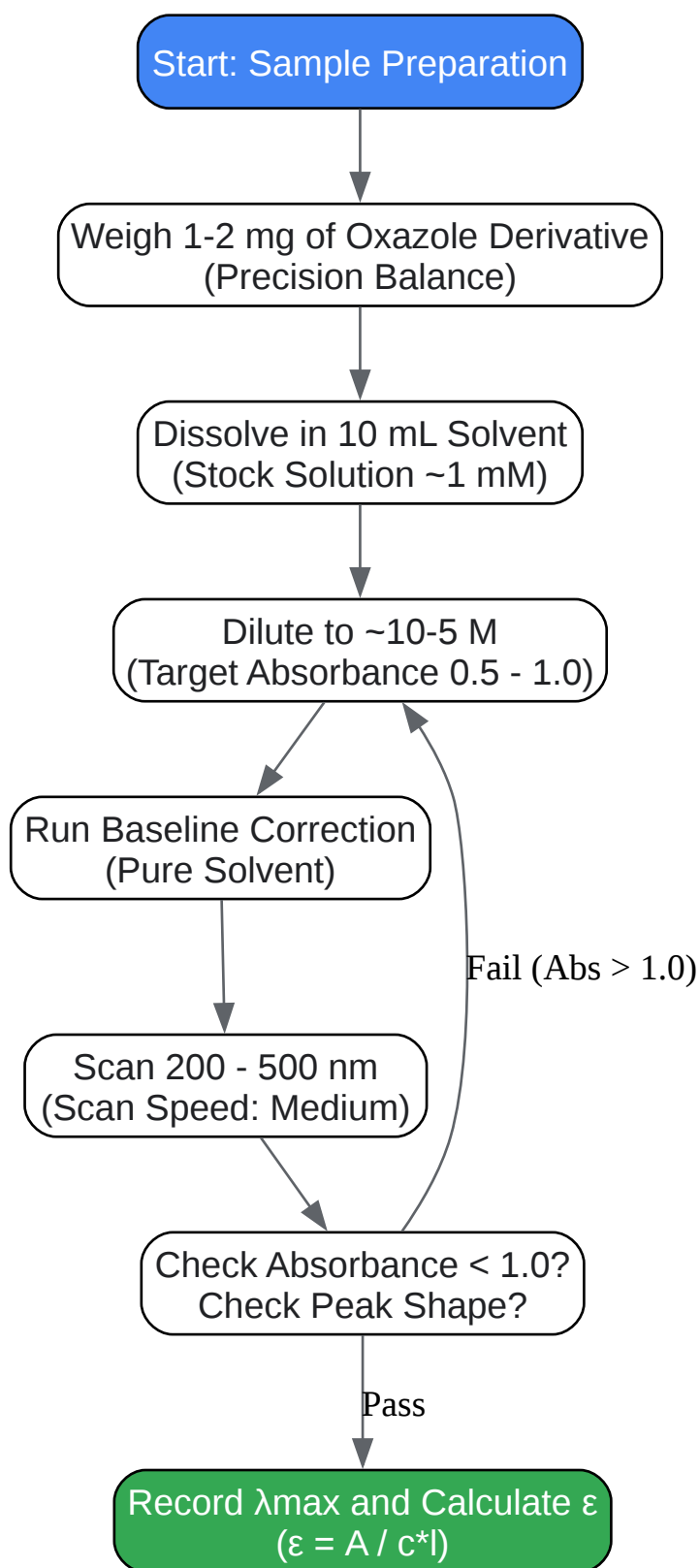
Experimental Protocol: Accurate Determination

To ensure reproducible spectral data for methoxy-substituted oxazoles, follow this self-validating protocol.

Reagents & Equipment

- Solvent: Spectroscopic grade Ethanol or Cyclohexane (Cutoff < 210 nm).
- Blank: Pure solvent from the same batch.
- Cuvette: Quartz (Fused Silica), 10 mm path length.

Workflow Diagram



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Caption: Step-by-step workflow for determining molar extinction coefficients and absorption maxima.

Critical Steps

- Concentration: Prepare a stock solution (M) and perform serial dilutions. The target concentration is typically M.
- Linearity Check: Measure absorbance at three different concentrations. The should remain constant, and Absorbance should scale linearly (Beer-Lambert Law). If shifts with concentration, suspect aggregation (common in non-polar solvents).
- Solvent Cutoff: Ensure the solvent does not absorb in the region of interest. Ethanol (cutoff 210 nm) is excellent for observing the main bands of methoxy-oxazoles (300–350 nm).

References

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